

A Comparative Guide to Characterization Techniques for Particles Stabilized with Disperbyk 160

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperbyk 160

Cat. No.: B1167488

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the key techniques used to characterize particles stabilized with the high molecular weight wetting and dispersing additive, **Disperbyk 160**. It offers a comparative analysis with alternative dispersants, supported by illustrative experimental data, detailed methodologies, and visual workflows to aid in the selection and optimization of dispersion formulations.

Introduction to Particle Stabilization with Disperbyk 160

Disperbyk 160 is a widely used wetting and dispersing agent for solvent-borne systems. It is a solution of a high molecular weight block copolymer with pigment-affinic groups that provides steric stabilization to prevent particle agglomeration.^{[1][2]} Effective characterization of particles stabilized with **Disperbyk 160** is crucial for ensuring product performance, stability, and batch-to-batch consistency. Key performance attributes influenced by the dispersant include color strength, gloss, viscosity, and long-term stability.^{[1][3]}

This guide will delve into the primary analytical methods for assessing these attributes, offering a framework for comparing the performance of **Disperbyk 160** against other commercially available dispersants.

Comparative Performance of Disperbyk 160 and Alternatives

The selection of a dispersant is critical to achieving the desired properties of a particle dispersion. While **Disperbyk 160** is a robust option, several alternatives exist. The following tables present a comparative summary of the performance of **Disperbyk 160** against two representative alternatives: a standard polymeric dispersant and a next-generation, high-performance polymeric dispersant.

Disclaimer: The following data is illustrative and intended to represent typical performance differences. Actual results will vary depending on the specific formulation, particle type, and processing conditions.

Table 1: Particle Size and Distribution

Dispersant	Particle Size (d50) [nm]	Polydispersity Index (PDI)	Zeta Potential [mV]
Disperbyk 160	150	0.21	+35
Alternative A (Standard Polymeric)	250	0.35	+25
Alternative B (High-Performance Polymeric)	130	0.18	+40

Table 2: Rheological Properties

Dispersant	Viscosity at Low Shear (0.1 s ⁻¹) [Pa·s]	Viscosity at High Shear (100 s ⁻¹) [Pa·s]	Thixotropic Index
Disperbyk 160	5.2	0.8	6.5
Alternative A (Standard Polymeric)	8.5	1.5	5.7
Alternative B (High-Performance Polymeric)	4.8	0.7	7.0

Table 3: Optical Properties and Stability

Dispersant	Gloss (60°)	Color Strength [%]	Stability (Sedimentation after 14 days)
Disperbyk 160	85	100	No Sediment
Alternative A (Standard Polymeric)	78	92	Slight Sediment
Alternative B (High-Performance Polymeric)	90	105	No Sediment

Experimental Protocols

Detailed and consistent experimental protocols are essential for the accurate and reproducible characterization of dispersed particles.

Particle Size and Zeta Potential Analysis

Method: Dynamic Light Scattering (DLS) and Electrophoretic Light Scattering (ELS)

Objective: To determine the hydrodynamic diameter, polydispersity index (PDI), and zeta potential of the dispersed particles.

Protocol:

- **Sample Preparation:**
 - Dilute the particle dispersion with a suitable solvent (e.g., the same solvent as the continuous phase of the formulation) to a concentration appropriate for DLS analysis (typically 0.01-1.0% w/v). The final solution should be optically clear.
 - Filter the diluted sample through a 0.45 µm syringe filter to remove any large aggregates or contaminants.
- **Instrument Setup:**
 - Use a DLS instrument equipped with a temperature-controlled cell holder.
 - Set the measurement temperature to 25 °C.
 - Select the appropriate laser wavelength and scattering angle for the analysis.
- **DLS Measurement (Particle Size and PDI):**
 - Equilibrate the sample in the instrument for at least 5 minutes to ensure thermal stability.
 - Perform at least three replicate measurements, with each measurement consisting of 10-15 runs.
 - Analyze the correlation function using the cumulants method to obtain the z-average diameter (d50) and the PDI.
- **ELS Measurement (Zeta Potential):**
 - Use a dedicated zeta potential cell.
 - Apply an electric field and measure the electrophoretic mobility of the particles.
 - The instrument software will calculate the zeta potential using the Henry equation.
 - Perform at least three replicate measurements.

Rheological Characterization

Method: Rotational Viscometry (ASTM D2196)[4][5][6][7]

Objective: To evaluate the flow behavior and viscosity of the particle dispersion under different shear conditions.

Protocol:

- Sample Preparation:
 - Ensure the sample is homogeneous and free of air bubbles.
 - Allow the sample to equilibrate to the measurement temperature (25 °C) for at least one hour.
- Instrument Setup:
 - Use a rotational viscometer with a suitable spindle and geometry (e.g., cone-plate or parallel-plate).
 - Calibrate the instrument according to the manufacturer's instructions.
- Measurement Procedure:
 - Low-Shear Viscosity: Measure the viscosity at a low shear rate (e.g., 0.1 s^{-1}) to assess the stability of the dispersion at rest and predict settling behavior.
 - High-Shear Viscosity: Measure the viscosity at a high shear rate (e.g., 100 s^{-1}) to simulate application conditions such as spraying or brushing.
 - Flow Curve: Perform a shear rate sweep from a low to a high shear rate (e.g., 0.1 to 100 s^{-1}) to characterize the overall flow behavior (Newtonian, shear-thinning, or shear-thickening).
 - Thixotropy: Measure the viscosity recovery after a period of high shear to assess the structural rebuild of the dispersion. This can be done by performing a step-shear rate test

(low shear -> high shear -> low shear). The thixotropic index can be calculated as the ratio of the low-shear viscosity before and after the high-shear step.

Optical Properties and Stability Assessment

Method: Gloss Measurement, Colorimetry, and Accelerated Stability Testing

Objective: To quantify the visual appearance and long-term stability of the final coating or dispersion.

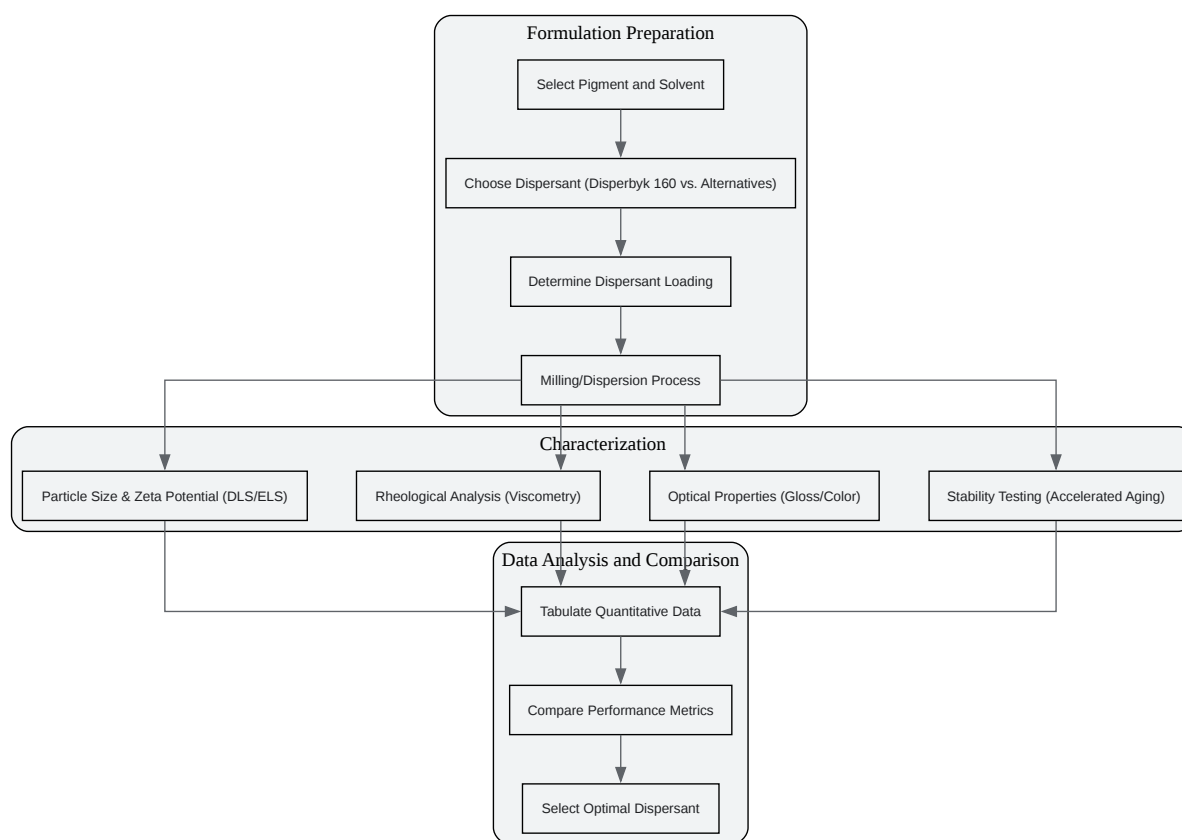
Protocol:

- Gloss Measurement:
 - Apply a uniform film of the dispersion onto a standardized substrate (e.g., Leneta chart).
 - Allow the film to dry completely under controlled conditions (e.g., 25 °C, 50% relative humidity).
 - Use a gloss meter to measure the specular gloss at a defined angle (e.g., 60°). Perform measurements at multiple locations on the film and calculate the average.
- Color Strength Measurement:
 - Prepare a drawdown of the pigmented dispersion alongside a standard.
 - Use a spectrophotometer to measure the color coordinates (e.g., CIELAB Lab*) of both the sample and the standard.
 - Calculate the color difference (ΔE^*) and the relative color strength.
- Accelerated Stability Testing:
 - Place a sealed container of the dispersion in an oven at an elevated temperature (e.g., 50 °C) for a specified period (e.g., 14 days).
 - After the aging period, visually inspect the sample for signs of sedimentation, phase separation, or changes in viscosity.

- For a quantitative assessment, the particle size and rheological properties can be re-measured and compared to the initial values.

Visualizing Workflows and Relationships

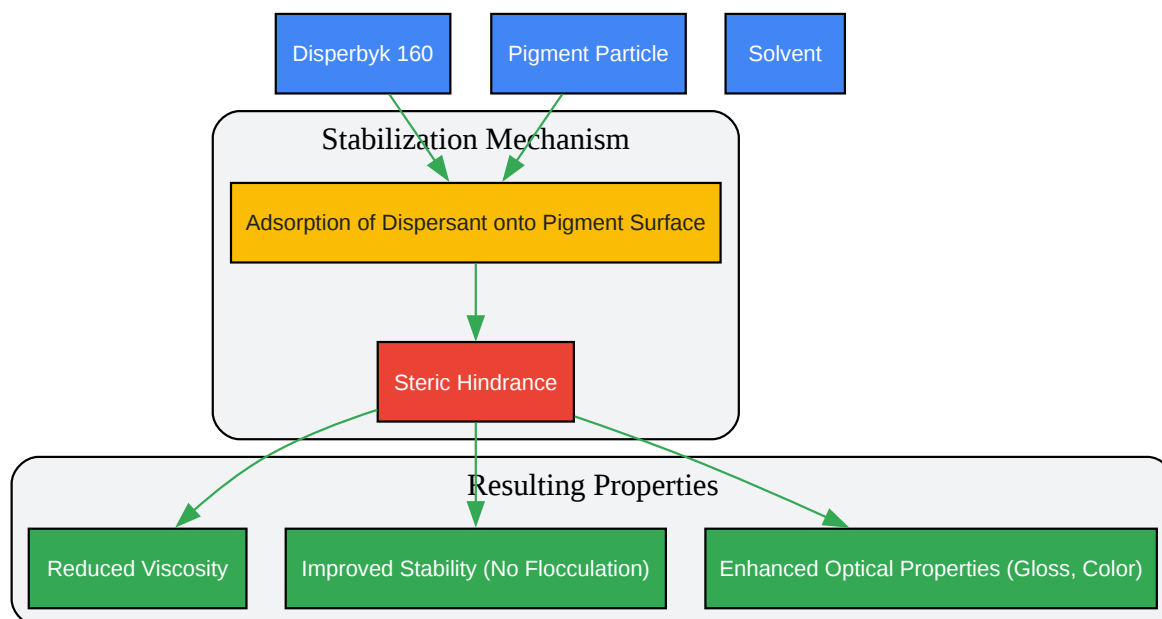
Experimental Workflow for Dispersant Evaluation



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating and comparing dispersant performance.

Logical Relationship of Particle Stabilization



[Click to download full resolution via product page](#)

Caption: Mechanism of particle stabilization by **Disperbyk 160**.

Conclusion

The effective characterization of particles stabilized with **Disperbyk 160** is a multi-faceted process that requires a combination of analytical techniques. This guide has outlined the fundamental methods for assessing particle size, rheology, optical properties, and stability. By employing the detailed experimental protocols provided, researchers can generate reliable and comparative data to guide the selection of the optimal dispersant for their specific application. The illustrative data and visual workflows serve as a practical framework for understanding the performance differences between **Disperbyk 160** and its alternatives, ultimately leading to the development of robust and high-quality dispersed systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcd.fr]
- 2. DISPERBYK® 160 - Omya Group [products.omya.com]
- 3. media.knowde.com [media.knowde.com]
- 4. industrialphysics.com [industrialphysics.com]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. ASTM D2196-2018 "Standard Test Method for Rheological Properties of Non-Newtonian Materials by Rotational Viscometer" | NBCHAO [en1.nbchao.com]
- 7. standards.iteh.ai [standards.iteh.ai]
- To cite this document: BenchChem. [A Comparative Guide to Characterization Techniques for Particles Stabilized with Disperbyk 160]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167488#characterization-techniques-for-particles-stabilized-with-disperbyk-160]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com